

Rhodojaponin II: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodojaponin II (Standard)

Cat. No.: B15560032

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CAS Number: 26116-89-2

This technical guide provides a comprehensive overview of Rhodojaponin II, a diterpenoid natural product isolated from various *Rhododendron* species. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, biological activities, and underlying mechanisms of action.

Chemical and Physical Properties

Rhodojaponin II is a grayanane-type diterpenoid characterized by a complex polycyclic structure. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C22H34O7	[1] [2] [3] [4] [5]
Molecular Weight	410.5 g/mol	[1] [2]
IUPAC Name	[(1S,3R,4R,6R,8S,9S,10R,11R,14R,15R,17R)-4,10,15,17-tetrahydroxy-5,5,10,15-tetramethyl-7-oxapentacyclo[12.2.1.0 ^{1,11} .0 ^{4,9} .0 ^{6,8}]heptadecan-3-yl] acetate	[1]
Synonyms	Rhodojaponin III 6-acetate, 闹羊花毒素II, 闹羊花素II	[1] [5] [6]
Appearance	White to off-white solid	[2]
Purity	HPLC ≥98%	[4]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	[2] [3] [5] [7]

Biological Activity and Pharmacological Profile

Rhodojaponin II has been identified as a bioactive compound with notable anti-inflammatory properties. However, it is also associated with cardiotoxicity, a crucial consideration for any potential therapeutic application.

Anti-inflammatory Activity

Rhodojaponin II exhibits anti-inflammatory effects, as demonstrated by its ability to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-induced RAW264.7 macrophage cells.[\[2\]](#) This activity suggests its potential as a modulator of inflammatory pathways.

Cardiotoxicity

Several sources indicate that Rhodojaponin II is associated with cardiotoxicity.[\[3\]](#)[\[6\]](#)[\[7\]](#) This toxicity is a known characteristic of grayanane diterpenoids found in *Rhododendron* species,

which are often referred to as grayanotoxins. The cardiotoxic effects are an important aspect of the safety profile of this compound.

Experimental Protocols

Quantification of Rhodojaponin II in Rat Plasma by UPLC-MS/MS

This section details the methodology for the quantitative analysis of Rhodojaponin II in biological matrices, which is crucial for pharmacokinetic studies.

Chromatographic Conditions:

- Column: UPLC HSS T3 (2.1 mm × 50 mm, 1.8 µm)[8]
- Column Temperature: 40°C[8]
- Mobile Phase: Acetonitrile and 0.1% formic acid in water[8]
- Flow Rate: 0.4 mL/min[8]
- Elution: Gradient elution over 6 minutes[8]

Mass Spectrometry Conditions:

- The search results provided details on the UPLC method but did not specify the mass spectrometry parameters. These would typically include the ionization mode (e.g., ESI+), ion transitions for quantification (MRM), and instrument-specific settings.

Linearity:

- The method demonstrated excellent linearity in the range of 2 ng/mL to 1250 ng/mL for Rhodojaponin II in rat plasma, with a correlation coefficient (r) of 0.9991.[8] The equation for the calibration curve was $y = 4.8558x + 70.633$, where y is the peak area and x is the concentration.[8]

Precision and Accuracy:

- Intraday and interday precision were reported to be below 15%, and accuracy ranged from 88% to 115%.[\[8\]](#)

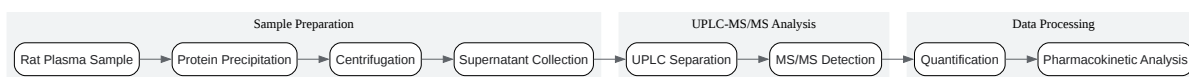
Recovery and Matrix Effect:

- Recoveries were in the range of 78% to 87%, with a matrix effect between 90% and 110%.[\[8\]](#)

Visualizations

Experimental Workflow for Pharmacokinetic Analysis

The following diagram illustrates the general workflow for quantifying Rhodjaponin II in rat plasma to assess its pharmacokinetic profile.



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Pharmacokinetic analysis workflow for Rhodjaponin II.

Natural Sources

Rhodjaponin II is a naturally occurring diterpenoid found in plants of the Rhododendron genus. Specific species from which it has been isolated include:

- Rhododendron molle (also known as Rhododendri Mollis Flos)[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Rhododendron japonoheptamerum[\[1\]](#)
- Rhododendron catawbiense[\[1\]](#)

Conclusion

Rhodojaponin II is a bioactive natural product with documented anti-inflammatory properties. Its potential for therapeutic development is tempered by its inherent cardiotoxicity, a characteristic shared with other grayanane diterpenoids. This technical guide provides a summary of the current knowledge on Rhodojaponin II, highlighting its chemical properties, biological activities, and analytical methodologies. Further research is warranted to fully elucidate its mechanisms of action and to explore any potential for therapeutic applications where its benefits may outweigh the risks.

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- To cite this document: BenchChem. [Rhodojaponin II: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560032#rhodojaponin-ii-cas-number-26116-89-2-information]

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